

Solubility Profile of 1-(Phenylsulfonyl)indole in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1-(Phenylsulfonyl)indole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **1-(Phenylsulfonyl)indole**, a key intermediate in the synthesis of various biologically active molecules.^[1]^[2] Understanding the solubility of this compound is critical for its application in pharmaceutical development, organic synthesis, and materials science.^[3] While precise quantitative solubility data in a range of organic solvents is not readily available in the published literature, this guide consolidates qualitative solubility information and outlines a comprehensive experimental protocol for its determination.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₁ NO ₂ S	^[2]
Molecular Weight	257.31 g/mol	^[2]
Melting Point	78-80 °C	^[2]
Appearance	White to off-white solid	^[3]

Qualitative Solubility Data

The presence of the phenylsulfonyl group on the indole nitrogen is known to enhance the compound's reactivity and solubility in various solvents.^[3] The following table summarizes the

qualitative solubility of **1-(Phenylsulfonyl)indole** in common organic solvents based on available literature.

Solvent	Solubility	Notes
Water	Insoluble	A vendor wiki states the compound is insoluble in water. ^[4] A structurally similar compound, 5-methoxy-1-(phenylsulfonyl)-1H-indole, exhibits very low aqueous solubility (1.6 µg/mL at pH 7.4), which supports the low aqueous solubility of the parent compound.
Ethyl Acetate	Soluble in hot solvent, less soluble in cold solvent	This is inferred from recrystallization procedures where the compound is dissolved in hot ethyl acetate and crystallizes upon cooling. ^[5]
Methanol	Expected to be soluble	General solubility principles suggest that polar aprotic and protic solvents should dissolve this compound.
Ethanol	Expected to be soluble	Similar to methanol, ethanol is a polar protic solvent and is likely to dissolve 1-(Phenylsulfonyl)indole.
Acetone	Expected to be soluble	As a polar aprotic solvent, acetone is a plausible solvent.
Toluene	Expected to have moderate solubility	A non-polar aromatic solvent, may show some solubility.
Hexane	Expected to have low solubility	A non-polar aliphatic solvent, likely a poor solvent for this relatively polar molecule.

Dichloromethane	Soluble	Used as a solvent in the synthesis of derivatives of 1-(Phenylsulfonyl)indole.[6]
Tetrahydrofuran (THF)	Soluble	Used as a solvent in reactions involving 1-(Phenylsulfonyl)indole.[5]

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following detailed experimental protocol, based on the isothermal saturation method (gravimetric analysis), is recommended.[7][8][9]

Objective: To determine the equilibrium solubility of **1-(Phenylsulfonyl)indole** in a given organic solvent at a specified temperature.

Materials:

- **1-(Phenylsulfonyl)indole** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Temperature-controlled shaker or incubator
- Centrifuge
- Volumetric flasks
- Pipettes
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Oven

Procedure:

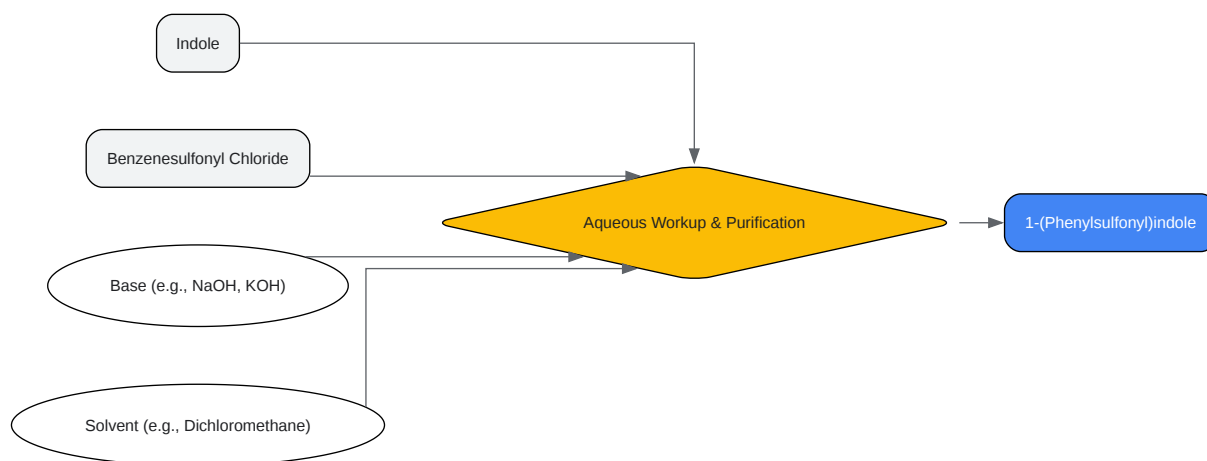
- **Sample Preparation:** Add an excess amount of **1-(Phenylsulfonyl)indole** to a glass vial. The presence of undissolved solid is necessary to ensure saturation.
- **Solvent Addition:** Accurately pipette a known volume of the organic solvent into the vial.
- **Equilibration:** Tightly cap the vial and place it in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure saturation is reached.
- **Phase Separation:** After equilibration, remove the vial from the shaker and allow the undissolved solid to settle. To separate the saturated solution from the excess solid, either centrifuge the vial at a high speed or filter the supernatant through a chemically compatible syringe filter. This step is crucial to avoid transferring any solid particles.
- **Sample Aliquoting:** Carefully transfer a precise volume of the clear, saturated supernatant to a pre-weighed, clean, and dry collection vial or evaporating dish.
- **Solvent Evaporation:** Place the collection vial in an oven at a temperature sufficient to evaporate the solvent completely without decomposing the solute. A vacuum oven is recommended for lower boiling point solvents to expedite the process.
- **Gravimetric Analysis:** Once the solvent is fully evaporated, allow the vial to cool to room temperature in a desiccator to prevent moisture absorption. Weigh the vial containing the dried solute on the analytical balance.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dried solute (g)}) / (\text{Volume of aliquot (L)})$$

Data Reporting: The solubility should be reported in standard units such as grams per liter (g/L) or milligrams per milliliter (mg/mL), along with the specific solvent and the temperature at which the measurement was conducted.

Synthesis Workflow

1-(Phenylsulfonyl)indole is a key synthetic intermediate.^[10] Its preparation typically involves the reaction of indole with benzenesulfonyl chloride in the presence of a base.



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Caption: General synthesis scheme for **1-(Phenylsulfonyl)indole**.

This guide provides a foundational understanding of the solubility of **1-(Phenylsulfonyl)indole**. For specific applications, it is highly recommended that researchers determine the quantitative solubility in their solvent systems of interest using the detailed protocol provided.

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